

Technical Support Center: Synthesis of 6-Methyl-2,3-diphenyl-1-benzofuran

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Compound of Interest

Compound Name: 6-Methyl-2,3-diphenyl-1-benzofuran

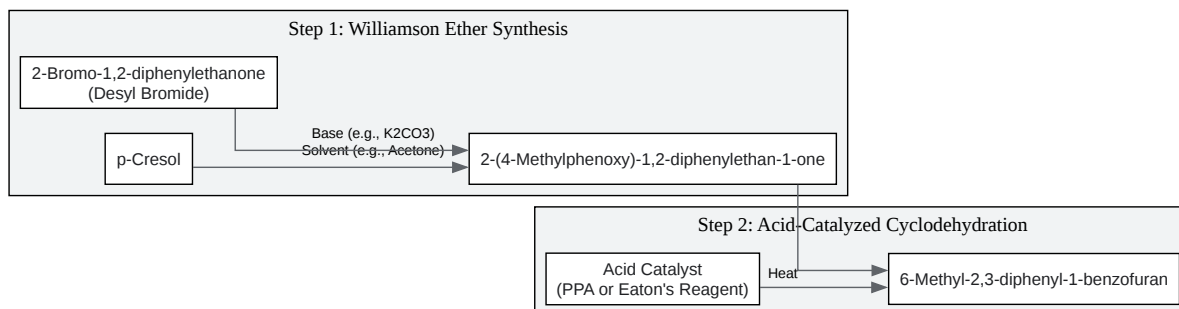
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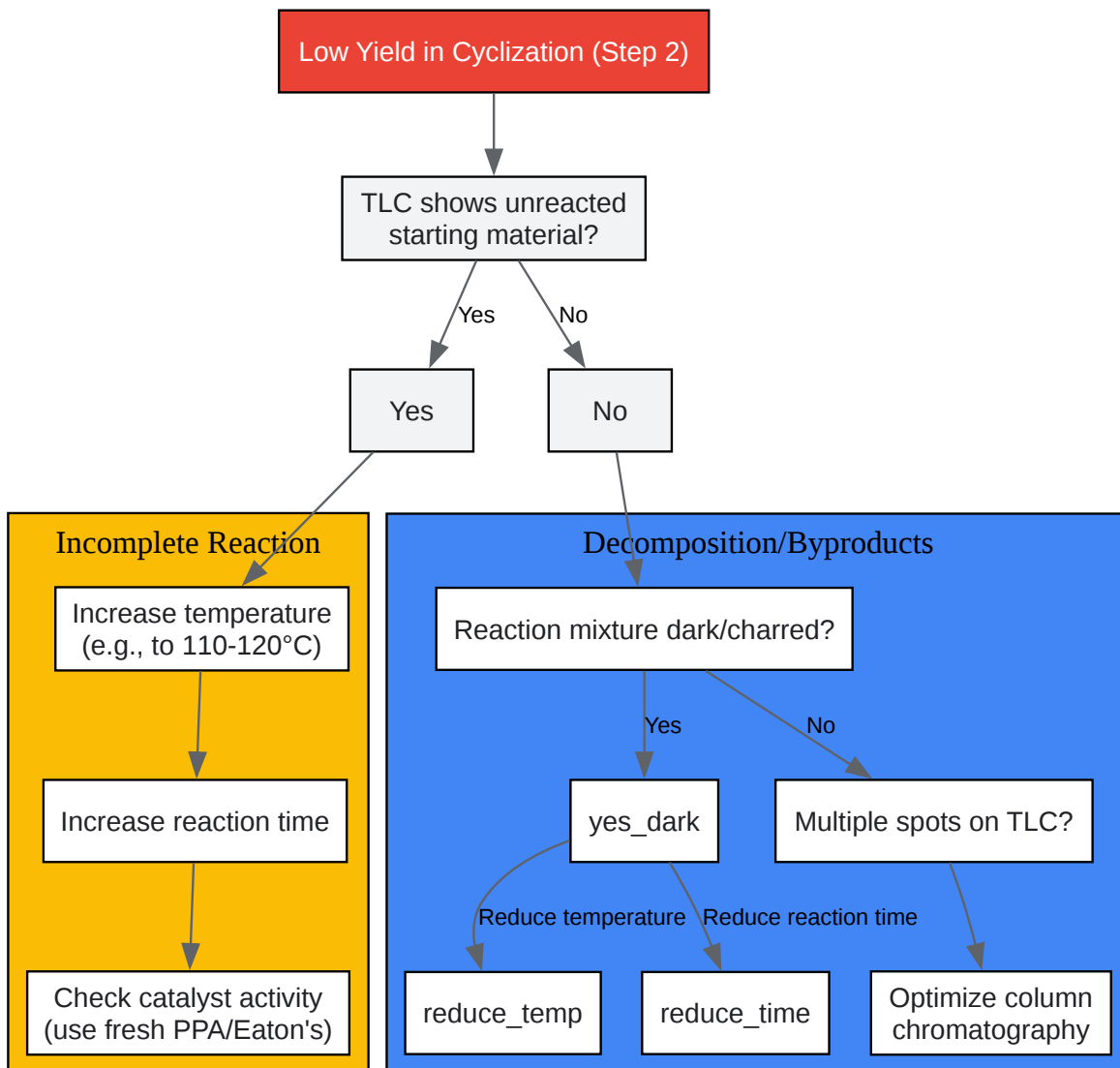
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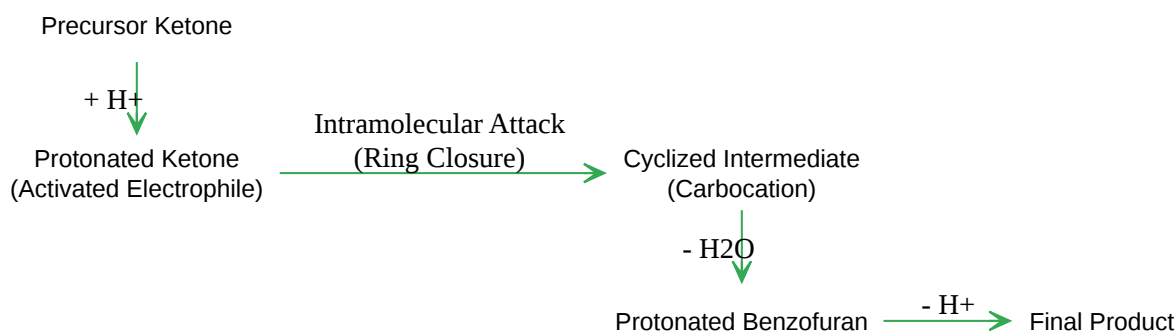
This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting information and frequently asked questions (FAQs) to improve the yield and success rate of **6-Methyl-2,3-diphenyl-1-benzofuran** synthesis.

Synthesis Overview

The recommended synthetic route is a two-step process beginning with the synthesis of an α -aryloxy ketone intermediate, followed by an acid-catalyzed intramolecular cyclodehydration. This method is adaptable and generally provides good yields for 2,3-diarylbenzofurans.







Proposed Mechanism for Acid-Catalyzed Cyclodehydration

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